

3-Nitropyrazole: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	3-Nitropyrazole	
Cat. No.:	B1207149	Get Quote

CAS Number: 26621-44-3

This technical guide provides an in-depth overview of **3-Nitropyrazole**, a key heterocyclic compound utilized in various chemical syntheses. The information is tailored for researchers, scientists, and professionals in drug development, with a focus on its physical properties, synthesis, and analytical methods.

Physical and Chemical Properties

3-Nitropyrazole is a crystalline solid that is notable for the presence of a nitro group on the pyrazole ring, which significantly influences its chemical characteristics.[1] Below is a summary of its key physical and chemical data.



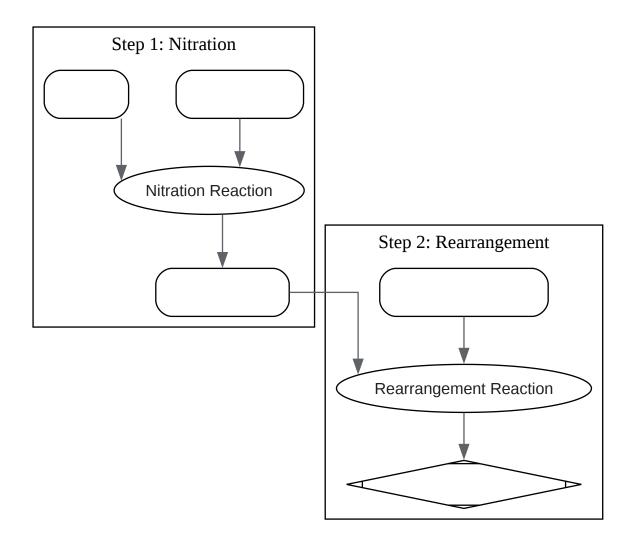
Property	Value	Reference
Molecular Formula	C3H3N3O2	[1][2]
Molecular Weight	113.08 g/mol	
Appearance	White to orange to green powder to crystal; pale-yellow solid; tan solid	
Melting Point	174.0 to 178.0 °C	_
logP (Octanol/Water)	-0.164 (Calculated)	_
Water Solubility (logS)	-1.11 (Calculated)	_
Topological Polar Surface Area (TPSA)	74.5 Ų	
InChl Key	MZRUFMBFIKGOAL- UHFFFAOYSA-N	_
SMILES	O=INVALID-LINK c1cc[nH]n1	_

Synthesis of 3-Nitropyrazole

The synthesis of **3-Nitropyrazole** is typically achieved through a two-step process involving the nitration of pyrazole to form an N-nitropyrazole intermediate, followed by a thermal rearrangement to yield the final product. Several methods have been reported, with variations in the nitrating agents and rearrangement solvents.

Experimental Workflow for Synthesis





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Caption: General workflow for the synthesis of **3-Nitropyrazole**.

Detailed Experimental Protocols

Method 1: Nitration in Mixed Acid and Rearrangement in n-Octanol

- Step 1: Nitration of Pyrazole
 - Pyrazole is nitrated in a mixed acid solution of nitric acid and sulfuric acid.
 - The reaction is maintained at a temperature below 15 °C for 3.5 hours with continuous stirring.



- This step yields N-nitropyrazole.
- Step 2: Rearrangement of N-Nitropyrazole
 - The N-nitropyrazole intermediate is refluxed in n-octanol.
 - The reflux is carried out at a temperature of 185-190 °C.
 - This thermal rearrangement results in the formation of 3-Nitropyrazole. The solvent, noctanol, can be recycled.

Method 2: Rearrangement in Benzonitrile

- Step 1: Synthesis of 1-Nitropyrazole (Prerequisite)
 - This protocol starts with 1-nitropyrazole, which is synthesized from pyrazole in a separate step.
- Step 2: Rearrangement of 1-Nitropyrazole
 - 1-Nitropyrazole (3.45 g, 30.5 mmol) is mixed with benzonitrile (33 mL).
 - The mixture is heated with stirring at 180 °C for 3 hours.
 - After the reaction is complete, the mixture is cooled to room temperature.
 - The solution is diluted with hexane and stirred for an additional 20 minutes at room temperature to precipitate the product.
 - The solid **3-Nitropyrazole** is collected by filtration.

Analytical Methods

High-Performance Liquid Chromatography (HPLC) is a suitable method for the analysis of nitropyrazoles. While a specific method for the purity analysis of **3-Nitropyrazole** was not detailed, a method for the related compound 3,4-Dinitropyrazole has been established, which includes the separation and detection of **3-Nitropyrazole** as a potential impurity.



HPLC Method for Nitropyrazole Analysis

Chromatographic Column: Hypersil ODS2 (250 mm × 4.6 mm, 5 μm)

Mobile Phase: A mixture of acetonitrile and 0.1% acetic acid in a volume ratio of 35:65.

Flow Rate: 1.0 mL⋅min⁻¹

Column Temperature: 25 °C

Detection Wavelength: 260 nm

Injection Volume: 10 μL

Quantification: External standard method.

Under these conditions, **3-Nitropyrazole** is well-separated from other nitrated pyrazole species.

Biological Activity

While the pyrazole scaffold is present in many biologically active molecules with a broad spectrum of activities including antimicrobial, anti-inflammatory, and anticancer properties, specific signaling pathways for **3-Nitropyrazole** are not extensively documented in the reviewed literature. The biological activities of pyrazole derivatives are an active area of research, and the functionalization of the pyrazole ring, such as the introduction of a nitro group, can significantly modulate their biological effects.

Safety Information

3-Nitropyrazole is harmful if swallowed and can cause serious eye damage. Appropriate personal protective equipment should be used when handling this compound. It is also noted to have potential explosive properties under certain conditions.

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References

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 [https://www.benchchem.com/product/b1207149#3-nitropyrazole-cas-number-and-physical-data]

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